

Essential Safety and Handling Protocols for Naphthalene

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Compound of Interest

Compound Name: Napitane

Cat. No.: B1676947

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Disclaimer: The initial request specified "**Napitane**." However, search results predominantly yielded information for "Naphthalene." This guide pertains to Naphthalene, a volatile, white crystalline solid with a distinct coal-tar odor. It is crucial to verify the chemical identity before implementing these safety protocols.

This document provides immediate and essential safety, handling, and disposal information for researchers, scientists, and drug development professionals working with Naphthalene. Adherence to these guidelines is critical for ensuring laboratory safety and minimizing exposure risks.

Quantitative Safety Data

A summary of key quantitative data for Naphthalene is presented below for easy reference and comparison.

Property	Value	Citations
Chemical Formula	C10H8	[1]
Molecular Weight	128.19 g/mol	[2]
Appearance	White crystalline solid	[1][3]
Odor	Aromatic, coal-tar odor	[1][3]
Boiling Point	218°C (424.4°F)	[2]
Melting Point	80.2°C (176.4°F)	[2]
Flash Point	79°C (174.2°F) (Open Cup)	[2]
Flammability	Flammable solid	[2][4]
Lower Explosive Limit (LEL)	0.9%	[2][4]
Upper Explosive Limit (UEL)	5.9%	[2][4]
Vapor Density	4.4 (Air = 1)	[2]
Specific Gravity	1.162 (Water = 1)	[2]
Water Solubility	Low, 31 mg/L at 25°C	[1]
OSHA PEL (8-hr TWA)	10 ppm	[4]

Operational Plan for Handling Naphthalene

A systematic approach to handling Naphthalene is essential to minimize risks. The following step-by-step procedures should be strictly followed.

1. Pre-Handling Preparations:

- Risk Assessment: Conduct a thorough risk assessment for the specific experiment, considering the quantity of Naphthalene to be used and the procedures involved.
- Engineering Controls: Ensure work is conducted in a well-ventilated area, preferably within a chemical fume hood.[5][6] Safety showers and eye wash stations must be readily accessible.
[6]

- Personal Protective Equipment (PPE): All personnel must wear the following PPE:
 - Respiratory Protection: A government-approved respirator is required.[\[6\]](#) For airborne concentrations, a filter respirator for organic gases and vapors is necessary.[\[7\]](#)
 - Hand Protection: Compatible chemical-resistant gloves.[\[6\]](#)
 - Eye Protection: Chemical safety goggles.[\[6\]](#)
 - Protective Clothing: A lab coat or other protective clothing is required.[\[7\]](#)

2. Handling Procedures:

- Grounding: Ground all equipment containing Naphthalene to prevent static discharge.[\[2\]](#)[\[5\]](#)
- Ignition Sources: Keep Naphthalene away from heat, sparks, and open flames.[\[5\]](#)[\[6\]](#) Use non-sparking tools.[\[6\]](#)
- Dispensing: When dispensing, avoid creating dust.[\[5\]](#) If appropriate, moisten the substance first to prevent dusting.[\[7\]](#)
- Personal Hygiene: Do not eat, drink, or smoke in areas where Naphthalene is handled or stored.[\[5\]](#)[\[7\]](#) Wash hands thoroughly after handling.[\[5\]](#)

3. Storage:

- Container: Keep the container tightly closed and properly labeled.[\[6\]](#)
- Location: Store in a cool, dry, and well-ventilated place.[\[5\]](#)[\[6\]](#)
- Incompatibilities: Store separately from strong oxidizers, food, and feedstuffs.[\[7\]](#)

4. Disposal Plan:

- Waste Collection: Sweep spilled substance into covered containers.[\[7\]](#) Place in appropriate containers for disposal.[\[5\]](#)

- Environmental Protection: Do not allow Naphthalene to enter the environment.[7] Prevent entry into sewers, basements, or confined areas.[2]
- Disposal Method: Dispose of contents and container to an approved waste disposal plant according to local regulations.[7][8]

Contingency Plan for Accidental Exposure

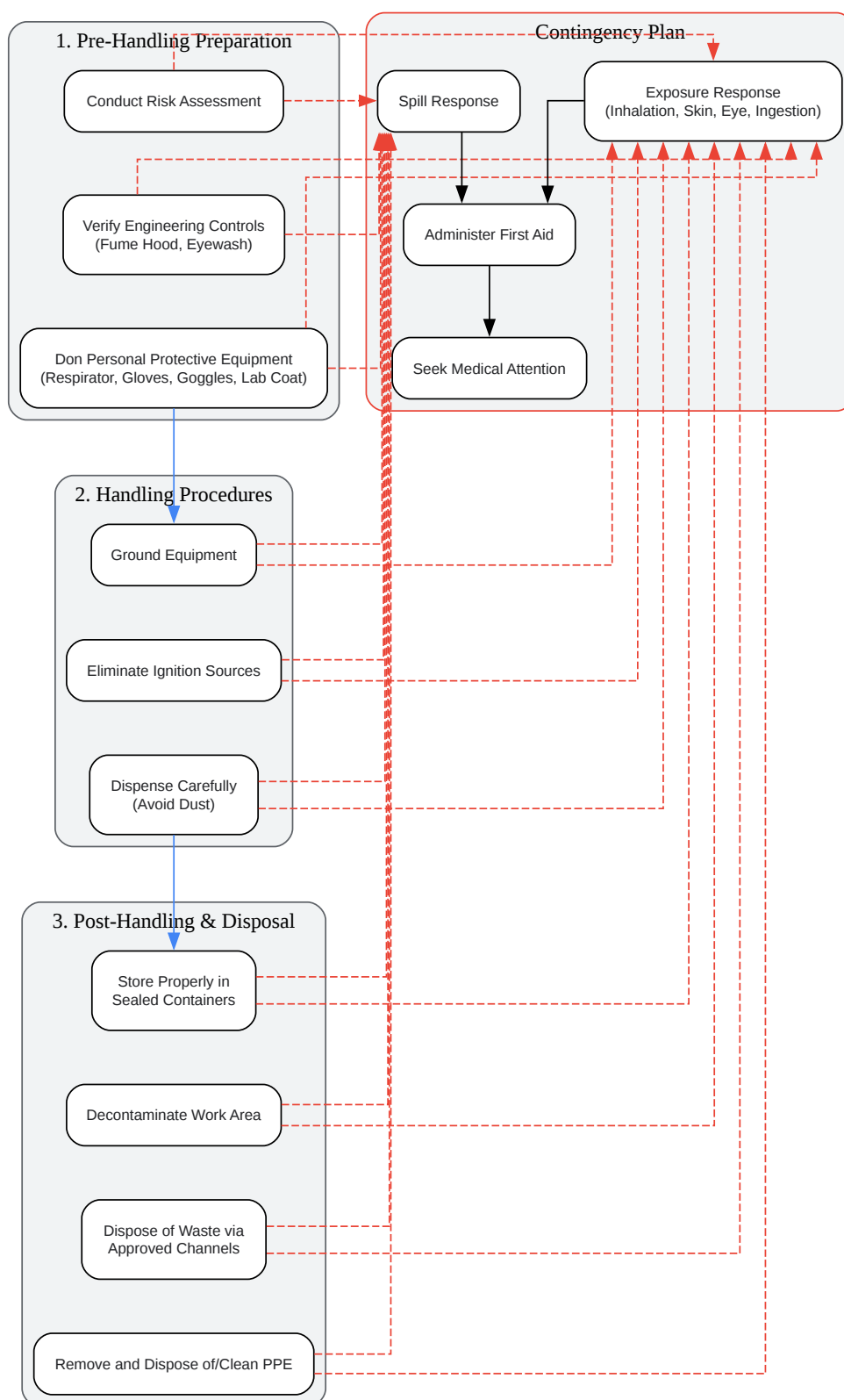
Immediate action is critical in the event of accidental exposure to Naphthalene.

- Inhalation:
 - Symptoms: Headache, weakness, sweating, nausea, and vomiting.[7]
 - Action: Move the affected person to fresh air.[7] If not breathing, give artificial respiration. [6] Seek immediate medical attention.[2][7]
- Skin Contact:
 - Symptoms: Irritation and potential burns.[4]
 - Action: Remove contaminated clothing immediately.[7] Wash the affected area with plenty of soap and water.[5] If irritation persists, seek medical attention.[2]
- Eye Contact:
 - Symptoms: Redness and irritation.[7]
 - Action: Rinse cautiously with water for several minutes.[5] Remove contact lenses if present and easy to do.[5] Continue rinsing.[5] If eye irritation persists, get medical advice/attention.[8]
- Ingestion:
 - Symptoms: Abdominal pain, diarrhea, sweating, headache, fever, and dark-colored urine. [7]

- Action: Rinse mouth with water.^[5] Do NOT induce vomiting.^[7] Refer immediately for medical attention.^[7]

Experimental Workflow and Safety Diagram

The following diagram illustrates the logical workflow for the safe handling of Naphthalene, from preparation to disposal.



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Caption: Workflow for the safe handling of Naphthalene.

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